

A Comprehensive Technical Guide to the Safe Handling of 3-Nitroanisole

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Compound of Interest

Compound Name: 3-Nitroanisole

Cat. No.: B147296

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For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling protocols for all laboratory chemicals is paramount. This guide provides an in-depth overview of the safety data for **3-Nitroanisole** (CAS No. 555-03-3), including its physical and chemical properties, associated hazards, and comprehensive handling and emergency procedures.

Section 1: Chemical and Physical Properties

3-Nitroanisole is a pale yellow solid or liquid with a distinctive odor.^[1] It is soluble in organic solvents like alcohol and ether but has limited solubility in water.^{[1][2]} A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₇ H ₇ NO ₃	[1]
Molecular Weight	153.14 g/mol	[1]
Melting Point	32 - 38.5 °C	[1][3]
Boiling Point	258 - 265 °C	[3][4]
Flash Point	88 °C	[1]
Density	1.2 - 1.373 g/cm ³	[3][4]
Water Solubility	Insoluble	[3]

Table 1: Physical and Chemical Properties of **3-Nitroanisole**

Section 2: Hazard Identification and GHS Classification

3-Nitroanisole is classified as harmful if swallowed and may cause irritation to the eyes, skin, and respiratory system.^{[1][5]} Long-term exposure may have adverse effects on the liver and kidneys.^[1] The GHS classification is summarized in Table 2.

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed

Table 2: GHS Hazard Classification for **3-Nitroanisole**^[5]

Signal Word: Warning^[5]

Hazard Pictogram:^[5]

- GHS07 (Exclamation Mark)

Section 3: Handling and Storage

Proper handling and storage of **3-Nitroanisole** are crucial to minimize risk.

Handling:

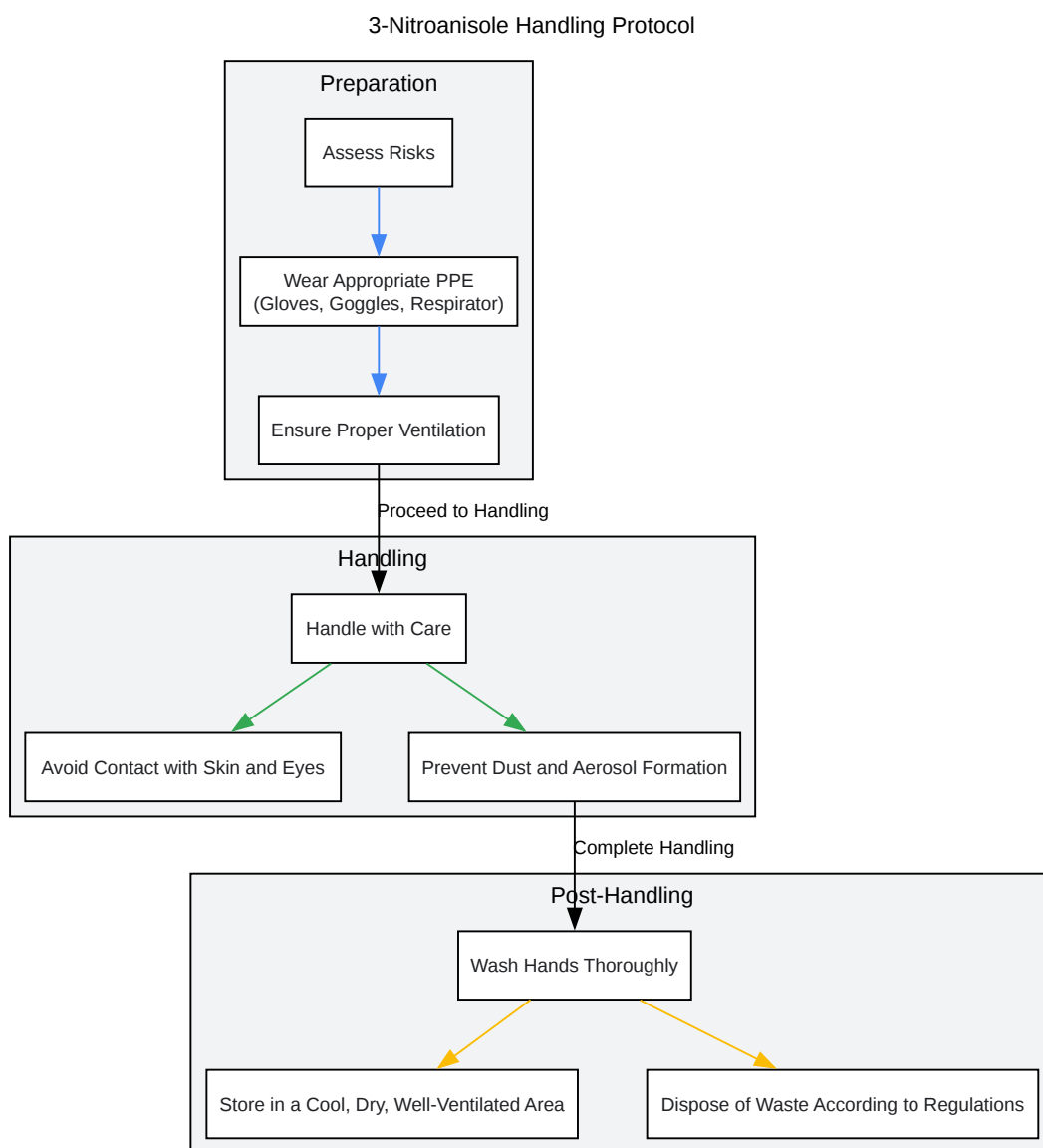
- Work in a well-ventilated area.^[1]
- Avoid contact with skin, eyes, and clothing.^[1]
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a respirator.^[1]
- Wash hands thoroughly after handling.^[1]
- Avoid formation of dust and aerosols.^[5]

- Do not eat, drink, or smoke when using this product.[\[5\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)
- Keep the container tightly closed.[\[5\]](#)
- Store away from heat and incompatible materials.[\[1\]](#)

The logical workflow for handling **3-Nitroaniso**le is illustrated in the following diagram.



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Caption: Logical workflow for the safe handling of **3-Nitroanisole**.

Section 4: Personal Protective Equipment (PPE)

The recommended personal protective equipment when handling **3-Nitroanisole** is detailed in Table 3.

Protection Type	Specification	Reference
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH approved equipment.	[5]
Skin Protection	Handle with gloves. Dispose of contaminated gloves after use. Complete suit protecting against chemicals.	[5]
Respiratory Protection	For nuisance exposures use type P95 (US) or type P1 (EU EN 143) particle respirator.	[5]

Table 3: Recommended Personal Protective Equipment (PPE)

Section 5: First Aid Measures

In case of exposure, follow these first aid measures and seek medical attention.

Exposure Route	First Aid Measures	Reference
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration.	[5]
Skin Contact	Wash off with soap and plenty of water.	[5]
Eye Contact	Flush eyes with water as a precaution.	[5]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water.	[5]

Table 4: First Aid Measures for **3-Nitroanisole** Exposure

Section 6: Fire Fighting and Accidental Release Measures

Fire Fighting:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Special Hazards: Combustion may produce carbon oxides and nitrogen oxides (NOx).[5]
- Firefighter Protection: Wear self-contained breathing apparatus for firefighting if necessary. [5]

Accidental Release:

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.[5]
- Environmental Precautions: Do not let the product enter drains.[5]

- Containment and Cleanup: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[5]

Section 7: Toxicity

The toxicological data for **3-Nitroanisole** is limited, particularly concerning chronic effects in humans. Animal studies suggest moderate acute toxicity upon ingestion or inhalation.[1]

Toxicity Type	Data	Reference
Acute Oral Toxicity	Harmful if swallowed (Category 4).	[5]
Chronic Toxicity	No data available on chronic toxicity in humans. Animal studies suggest potential effects on the liver and kidneys.	[1]

Table 5: Summary of Toxicological Data

Section 8: Disposal Considerations

Dispose of **3-Nitroanisole** and its container in accordance with local, state, and federal regulations. Offer surplus and non-recyclable solutions to a licensed disposal company.[5] Contaminated packaging should be disposed of as an unused product.[5]

This guide is intended for informational purposes only and should not be substituted for a formal safety data sheet (SDS) or professional safety training. Always refer to the specific SDS for the most current and comprehensive safety information.

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